

Solubility of Isopropyl Nitrite in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: *Isopropyl nitrite*

Cat. No.: *B026788*

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Executive Summary

Isopropyl nitrite (CAS 541-42-4), an alkyl nitrite, is a volatile, pale yellow liquid utilized as a reagent in various chemical syntheses. A thorough understanding of its solubility in organic solvents is critical for its effective use in reaction media, purification processes, and formulation development. This technical guide provides a comprehensive overview of the known solubility characteristics of **isopropyl nitrite**, addresses the current gap in quantitative data, and furnishes a detailed experimental protocol for its determination.

Solubility of Isopropyl Nitrite: Current State of Knowledge

An extensive review of scientific literature and chemical databases indicates that while the qualitative solubility of **isopropyl nitrite** is generally described, specific quantitative data is not readily available. The existing information consistently points to the following characteristics:

- **High Solubility/Miscibility:** **Isopropyl nitrite** is reported to be highly soluble in or miscible with common organic solvents.^[1] This includes alcohols such as ethanol, ethers like diethyl ether, and ketones like acetone.^[1] The term "miscible" implies that it can be mixed in all proportions to form a homogeneous solution.

- Low Aqueous Solubility: Conversely, **isopropyl nitrite** is described as being slightly soluble to insoluble in water.[\[2\]](#)[\[3\]](#)

The lack of precise solubility values (e.g., in g/100 mL or mol/L at specified temperatures) in publicly accessible literature underscores the need for empirical determination for applications requiring high precision.

Quantitative Solubility Data

As of the date of this guide, specific quantitative solubility data for **isopropyl nitrite** in various organic solvents is not published in readily accessible scientific literature. The table below is provided as a template for researchers to populate with experimentally determined values.

Solvent	Temperature (°C)	Solubility (g/100 mL)	Molar Solubility (mol/L)	Method of Determination	Reference
Ethanol					
Methanol					
Diethyl Ether					
Acetone					
Dichloromethane					
Tetrahydrofuran					
Toluene					
Dimethyl Sulfoxide					
User-defined					

Experimental Protocol for Solubility Determination

The following is a detailed methodology for the experimental determination of **isopropyl nitrite** solubility in an organic solvent. This protocol is designed to account for the volatile and potentially reactive nature of alkyl nitrites.

3.1. Principle

A saturated solution of **isopropyl nitrite** in the solvent of choice is prepared at a constant temperature. The concentration of **isopropyl nitrite** in a known quantity of the saturated solution is then determined analytically.

3.2. Materials and Apparatus

- **Isopropyl nitrite** (high purity)
- Selected organic solvents (analytical grade)
- Temperature-controlled shaker or water bath
- Certified volumetric flasks and pipettes
- Analytical balance (± 0.1 mg)
- Gas Chromatography with Flame Ionization Detection (GC-FID) or High-Performance Liquid Chromatography (HPLC) with a suitable detector
- Syringes and vials for sample handling
- Inert gas (e.g., nitrogen or argon)

3.3. Experimental Procedure

- Preparation of the Saturated Solution:
 - Add an excess of **isopropyl nitrite** to a known volume of the selected organic solvent in a sealed, temperature-controlled vessel. The presence of a separate, undissolved phase of **isopropyl nitrite** is necessary to ensure saturation.

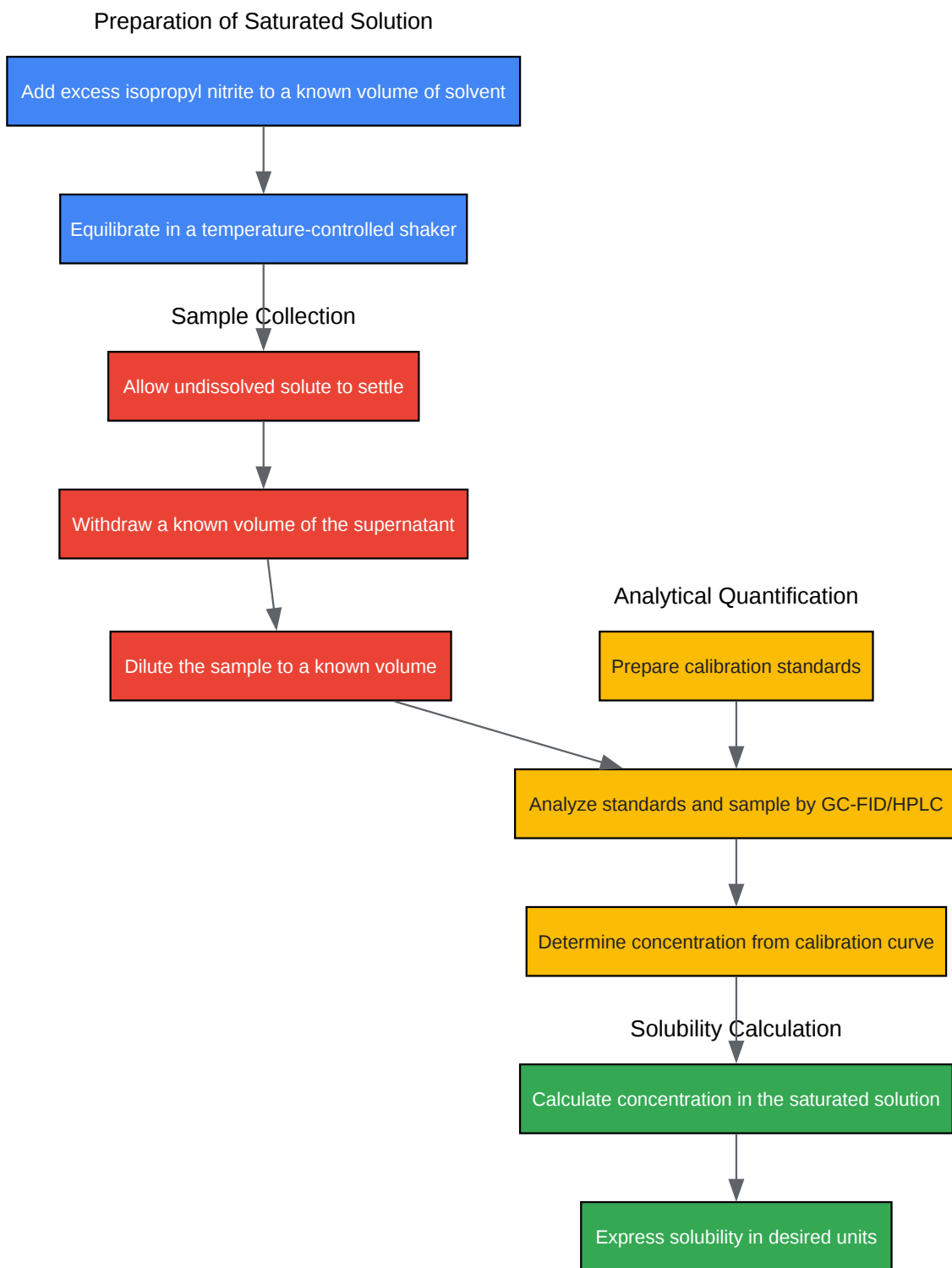
- Equilibrate the mixture in a temperature-controlled shaker or water bath at the desired temperature for a sufficient period to reach equilibrium (e.g., 24-48 hours). Continuous gentle agitation is recommended.
- Sample Withdrawal and Preparation:
 - Once equilibrium is reached, cease agitation and allow any undissolved **isopropyl nitrite** to settle.
 - Carefully withdraw a known volume of the clear, saturated supernatant using a pre-calibrated pipette. It is crucial to avoid transferring any undissolved solute.
 - Immediately transfer the aliquot to a volumetric flask and dilute with the same solvent to a concentration within the calibrated range of the analytical instrument.
- Analytical Determination (GC-FID as an example):
 - Calibration: Prepare a series of standard solutions of **isopropyl nitrite** in the chosen solvent at known concentrations. Analyze these standards by GC-FID to generate a calibration curve of peak area versus concentration.
 - Sample Analysis: Inject a known volume of the diluted sample solution into the GC-FID.
 - Quantification: Determine the concentration of **isopropyl nitrite** in the diluted sample by comparing its peak area to the calibration curve.
- Calculation of Solubility:
 - Calculate the concentration of **isopropyl nitrite** in the original saturated solution, accounting for the dilution factor.
 - Express the solubility in the desired units (e.g., g/100 mL, mol/L).

3.4. Safety Precautions

- **Isopropyl nitrite** is flammable and should be handled in a well-ventilated fume hood.
- Avoid exposure to heat, sparks, and open flames.

- Wear appropriate personal protective equipment, including safety glasses, gloves, and a lab coat.
- Alkyl nitrites can be sensitive to light; store in amber bottles and conduct experiments with minimal light exposure where feasible.

Visual Representations



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Caption: Workflow for the experimental determination of **isopropyl nitrite** solubility.

Conclusion

While qualitative data suggests that **isopropyl nitrite** is readily soluble in many common organic solvents, a lack of quantitative data necessitates experimental determination for precise applications. The protocol outlined in this guide provides a robust framework for researchers to obtain reliable solubility data, thereby facilitating more accurate and efficient use of **isopropyl nitrite** in scientific and industrial settings.

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